Application Notes and Protocols for Intestinal Organoid Cultures in GLP-2 Studies

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Glucagon-like peptide II*
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Introduction: A New Dimension in Gut Hormone Research

The study of intestinal physiology and pharmacology has been revolutionized by the advent of three-dimensional (3D) organoid cultures. These "mini-guts" in a dish, derived from intestinal stem cells, self-organize to recapitulate the complex cellular architecture and functionality of the native intestinal epithelium, including the crypt-villus axis.[1][2][3] This provides an unprecedented in vitro model system that is more physiologically relevant than traditional 2D cell cultures, such as the Caco-2 cell line.[4] For researchers in drug development and academic science, intestinal organoids offer a powerful platform to investigate the mechanisms of gut hormones and test novel therapeutics.

This guide provides a comprehensive overview and detailed protocols for utilizing intestinal organoid cultures to study the effects of Glucagon-Like Peptide-2 (GLP-2). GLP-2 is an enteroendocrine peptide that plays a crucial role in intestinal adaptation, growth, and nutrient absorption.[5][6][7] Its analogues, such as teduglutide, are already in clinical use for treating conditions like Short Bowel Syndrome (SBS).[6][7][8] Here, we delve into the core methodologies for establishing robust intestinal organoid cultures and employing them in GLP-

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2-centric studies, from basic proliferation assays to more complex signaling pathway investigations.

The Science Behind the Model: Understanding GLP-2 Signaling

GLP-2 exerts its intestinotrophic effects by binding to the GLP-2 receptor (GLP-2R), a G protein-coupled receptor located on enteroendocrine cells, enteric neurons, and subepithelial myofibroblasts.[9][10] While the receptor is not found on intestinal stem cells themselves, GLP-2 stimulation triggers a cascade of downstream signaling events that ultimately enhance crypt cell proliferation and inhibit enterocyte apoptosis.[11] This leads to an increase in villus height and overall mucosal surface area, thereby improving nutrient and fluid absorption.[12] The signaling pathway involves the activation of adenylyl cyclase and subsequent increase in intracellular cyclic AMP (cAMP), as well as the activation of other pathways like the PI3K/Akt and MAPK/ERK pathways.[10][13][14]

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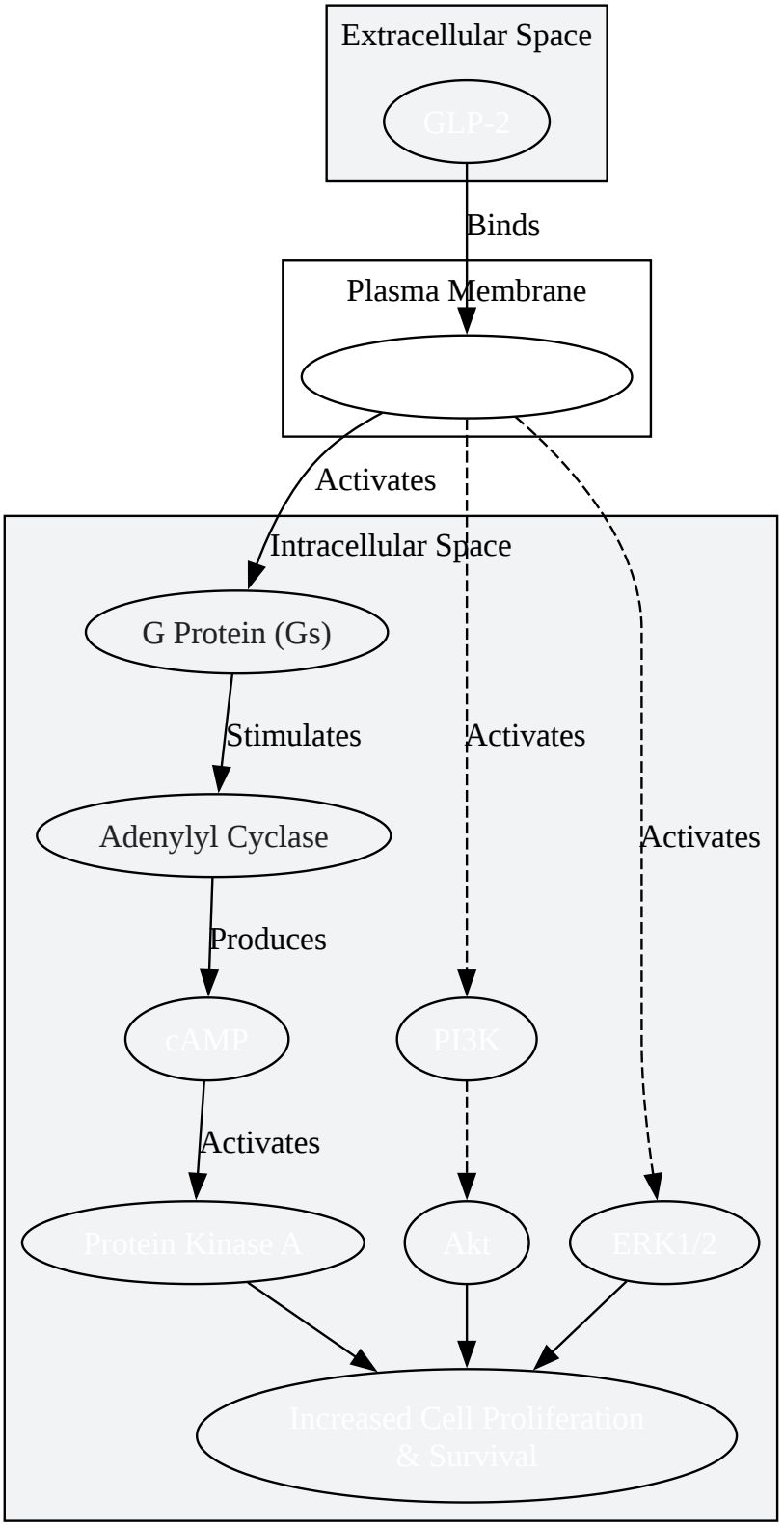

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Protocol I: Establishment and Maintenance of Murine Intestinal Organoids

This protocol details the isolation of intestinal crypts from the mouse small intestine and their subsequent culture to form enteroids.

Materials and Reagents

Reagent	Recommended Source
DMEM/F-12 Medium	Gibco
Penicillin-Streptomycin	Gibco
Gentamicin	Gibco
PBS (DPBS), Ca++/Mg++ free	Gibco
EDTA (0.5 M, pH 8.0)	Invitrogen
Matrigel®, Growth Factor Reduced	Corning
N-2 Supplement	Gibco
B-27 Supplement	Gibco
HEPES (1 M)	Gibco
L-Glutamine	Gibco
N-Acetylcysteine	Sigma-Aldrich
Recombinant Murine EGF	R&D Systems
Recombinant Murine Noggin	R&D Systems
Recombinant Murine R-spondin1	R&D Systems
Y-27632 ROCK inhibitor	Selleck Chemicals

Step-by-Step Methodology

Part 1: Intestinal Crypt Isolation[2][15][16][17]

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- Tissue Harvest: Euthanize a mouse according to approved institutional guidelines. Dissect the small intestine, from the duodenum to the ileum, and place it in a petri dish containing ice-cold PBS.
- Lumen Flushing: Using a syringe with a gavage needle, flush the lumen of the intestine with ice-cold PBS until the contents are cleared.
- Tissue Fragmentation: Transfer the cleaned intestine to a new dish with fresh, cold PBS. Cut the intestine open longitudinally and then chop it into approximately 2-5 mm pieces.
- Washing: Transfer the tissue fragments to a 50 mL conical tube and wash repeatedly with ice-cold PBS by gentle inversion until the supernatant is clear.
- Crypt Chelation: Aspirate the PBS and add 25 mL of cold Crypt Chelating Buffer (PBS with 2 mM EDTA). Incubate on a rocking platform or orbital shaker for 30 minutes at 4°C. The cold temperature is crucial to minimize tissue damage.[16]
- Crypt Release: After incubation, vigorously shake the tube by hand for 30 seconds to release the crypts from the surrounding tissue.
- Fraction Collection: Allow the larger tissue fragments to settle by gravity for 1-2 minutes. Collect the supernatant, which is enriched with intestinal crypts. For a higher yield, add fresh chelating buffer to the remaining tissue and repeat the shaking and collection step.
- Filtering and Centrifugation: Pass the collected supernatant through a 70 µm cell strainer into a fresh 50 mL conical tube to remove villi and other large debris. Centrifuge the filtrate at 150 x g for 10 minutes at 4°C to pellet the crypts.
- Final Wash: Carefully aspirate the supernatant and resuspend the crypt pellet in 5 mL of ice-cold basal medium (Advanced DMEM/F12). Centrifuge again at 150 x g for 5 minutes at 4°C.

Part 2: Organoid Seeding and Culture[15][17][18][19]

- Crypt Counting: Resuspend the final crypt pellet in a small volume of basal medium and count the crypts using a hemocytometer. Aim for a seeding density of approximately 200-500 crypts per 50 µL of Matrigel.

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- Matrigel Embedding: On ice, mix the appropriate number of crypts with Growth Factor Reduced Matrigel. Keep all tips and tubes cold to prevent premature polymerization of the Matrigel.

- Plating: Carefully dispense 50 µL droplets of the crypt-Matrigel suspension into the center of each well of a pre-warmed 24-well plate.

- Polymerization: Place the plate in a 37°C, 5% CO2 incubator for at least 20 minutes to allow the Matrigel domes to solidify.

- Media Addition: Gently add 500 µL of complete Intestinal Organoid Growth Medium to each well. The complete medium should contain basal medium supplemented with EGF (50 ng/mL), Noggin (100 ng/mL), R-spondin1 (1 µg/mL), N-2, B-27, and 10 µM Y-27632 (for the first two days of culture). The combination of Wnt agonists (R-spondin1) and BMP antagonists (Noggin) is essential for maintaining the intestinal stem cell niche in vitro.[20][21][22]

- Maintenance: Change the medium every 2-3 days with fresh, pre-warmed complete growth medium (without Y-27632). Organoids should become visible within 24-48 hours and will develop complex budding structures over 7-10 days.

Part 3: Organoid Passaging[18][19]

- Harvesting: After 7-10 days, when organoids are large and have a dark, dense lumen, they are ready for passaging. Aspirate the medium and add 1 mL of cold basal medium to each well. Mechanically disrupt the Matrigel domes by pipetting up and down.

- Dissociation: Transfer the organoid suspension to a 15 mL conical tube and centrifuge at 200 x g for 5 minutes at 4°C. Resuspend the pellet in a suitable dissociation reagent (e.g., TrypLE Express) and incubate at 37°C for 5-10 minutes, or until the organoids are broken into smaller fragments.

- Reseeding: Neutralize the dissociation reagent with basal medium and centrifuge again. Resuspend the organoid fragments in fresh Matrigel and re-plate as described in Part 2. A split ratio of 1:3 to 1:6 is typically appropriate.

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Protocol II: GLP-2 Dose-Response Study

This protocol outlines a typical experiment to assess the effect of a GLP-2 analog on intestinal organoid growth.

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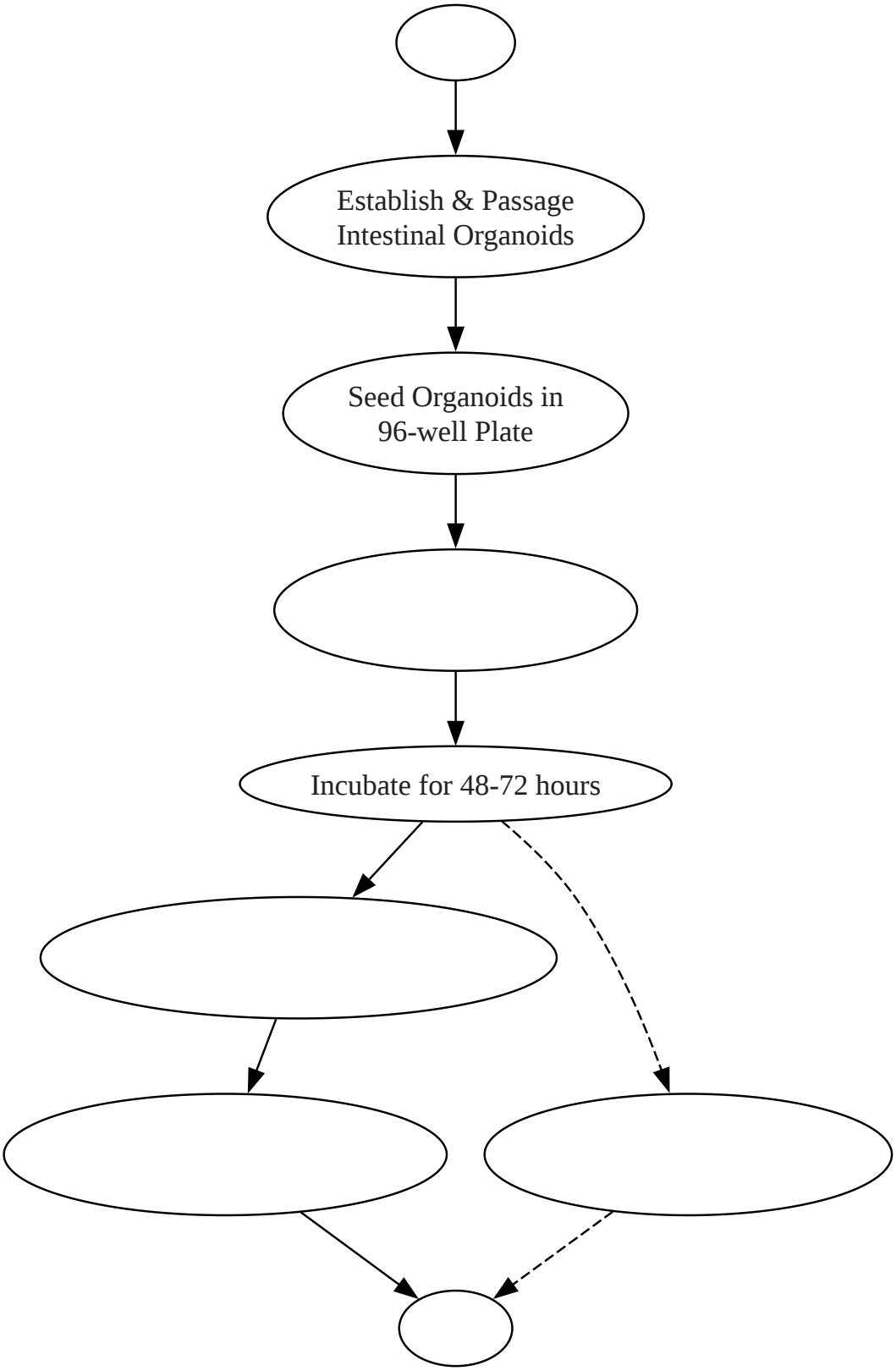

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Experimental Design

- Plate Seeding: Seed organoid fragments in a 96-well plate format for higher throughput.[23][24][25] This allows for the testing of multiple concentrations and replicates.
- Treatment: Two days after seeding, replace the medium with fresh growth medium containing various concentrations of the GLP-2 analog (e.g., 0, 0.1, 1, 10, 100, 1000 nM). Include a vehicle control group.
- Incubation: Incubate the plate for 48-72 hours.
- Data Acquisition and Analysis:
  - Imaging: Acquire images of the organoids using an automated high-content imaging system.[23][24] Capture both brightfield images for morphological analysis and fluorescence images if using viability dyes (e.g., Calcein-AM for live cells, Propidium Iodide for dead cells).
  - Quantitative Analysis: Use image analysis software to quantify various parameters.[26][27][28]

Parameter	Description
Organoid Number	The total count of organoids per well.
Organoid Area/Volume	The average size of the organoids.
Budding Index	The number of buds per organoid, a measure of proliferation.
Cell Viability	The percentage of live cells within the organoids.

  - Molecular Analysis (Optional):
    - qPCR: Harvest organoids for RNA extraction and perform quantitative PCR to measure the expression of proliferation markers (e.g., Ki67, PCNA) and intestinal stem cell markers (e.g., Lgr5).

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- Immunofluorescence: Fix and stain whole-mount organoids to visualize protein expression and localization.[29][30][31][32] For example, stain for Ki67 to identify proliferating cells or markers of differentiated cell types to assess changes in cell fate. Confocal microscopy is recommended for 3D imaging of stained organoids.[23][29][30]

Data Interpretation

A successful experiment will demonstrate a dose-dependent increase in organoid size, number, and budding in response to the GLP-2 analog. This can be plotted as a dose-response curve to determine the EC50 of the compound. Molecular analysis can provide further mechanistic insights into the cellular processes affected by GLP-2.

Trustworthiness and Self-Validation

The protocols described herein are designed to be self-validating. The successful establishment of budding intestinal organoids from isolated crypts confirms the viability of the starting material and the appropriateness of the culture conditions. In GLP-2 studies, the inclusion of a dose-response with a vehicle control allows for the clear attribution of observed effects to the compound being tested. Furthermore, the multi-parametric analysis of organoid morphology and molecular markers provides a robust and comprehensive assessment of the biological response.

Conclusion: The Future of GI Drug Discovery

Intestinal organoids represent a paradigm shift in the study of gastrointestinal physiology and pharmacology.[1][4][33] Their ability to closely mimic the in vivo environment provides a highly relevant and predictive model for investigating the effects of hormones like GLP-2 and for screening novel therapeutic compounds.[4][34][35] By following the detailed protocols and understanding the underlying scientific principles outlined in this guide, researchers can confidently establish and utilize intestinal organoid cultures to accelerate their research and development efforts in the field of gastroenterology.

References

- GvHD Hub. (2021). What is the mechanism of action of the GLP-2 analog, teduglutide, for GvHD treatment? Retrieved from [Link]

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- Cincinnati Children's Hospital. (n.d.). Establishment of Gastrointestinal Epithelial Organoids. Retrieved from [Link]
- Molecular Devices. (n.d.). Intestinal organoids for automated screening assays-High content imaging and analysis of.... Retrieved from [Link]
- STEMCELL Technologies. (2025). Applications of Human Intestinal Organoid Cultures in Drug Discovery. YouTube. Retrieved from [Link]
- Sawyer, F. M., et al. (2025). A pipeline for rapid, high-throughput imaging and quantitative analysis of human intestinal organoids. PLOS ONE, 20(10), e0332418. Retrieved from [Link]
- Ghisolfi, L., et al. (1998). Glucagon-like peptide 2 is a potent growth factor for small intestine and colon. Gastroenterology, 115(5), 1168-1175. Retrieved from [Link]
- Yusta, B., et al. (1999). Identification of glucagon-like peptide-2 (GLP-2)-activated signaling pathways in baby hamster kidney fibroblasts expressing the rat GLP-2 receptor. Journal of Biological Chemistry, 274(43), 30459-30467. Retrieved from [Link]
- Grün, D., et al. (2018). Quantification of intestinal organoid growth and cellular composition. bioRxiv. Retrieved from [Link]
- Lee, S., et al. (2020). Spatiotemporal Gradient and Instability of Wnt Induce Heterogeneous Growth and Differentiation of Human Intestinal Organoids. iScience, 23(8), 101416. Retrieved from [Link]
- Grasset, E., et al. (2025). 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all. PLOS ONE, 20(1), e0315993. Retrieved from [Link]
- Al-Hussaini, A., et al. (2025). Glucagon-Like Peptide-2 (GLP-2) Analogues in Patients With Short Bowel Syndrome Dependent on Parenteral Support: A Systematic Review and Meta-Analysis of Randomized Controlled Trials. Cureus, 17(12), e83833. Retrieved from [Link]
- Murali, S. G., et al. (2016). Glucagon-Like Peptide-2 Stimulates S-Phase Entry of Intestinal Lgr5+ Stem Cells. Cellular and Molecular Gastroenterology and Hepatology, 2(4), 483-498.e6. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Bio-Techne. (n.d.). Human Intestinal Organoid Culture Protocol. Retrieved from [Link]
- Frontiers Media. (2023). Gastrointestinal tract organoids as novel tools in drug discovery. Retrieved from [Link]
- Keio University. (2025). Longitudinal study reveals how GLP-2 analog therapy transforms the intestinal environment. Retrieved from [Link]
- Stzepourginski, I., et al. (2016). Isolation, Culture, and Maintenance of Mouse Intestinal Stem Cells. Journal of Visualized Experiments, (108), 53570. Retrieved from [Link]
- Sawyer, F. M., et al. (2025). A pipeline for rapid, high-throughput imaging and quantitative analysis of human intestinal organoids. PLOS ONE, 20(10), e0332418. Retrieved from [Link]
- Oxford Instruments. (n.d.). Quantifying Organoid Size and Counts: Solving a Common Issue using Automation. Retrieved from [Link]
- Reactome. (n.d.). Glucagon-like receptor 2 binds GLP2. Retrieved from [Link]
- Grasset, E., et al. (2025). 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all. PLOS ONE, 20(1), e0315993. Retrieved from [Link]
- Wang, X., & Adeli, K. (2024). GLP-2 regulation of intestinal lipid handling. American Journal of Physiology-Gastrointestinal and Liver Physiology, 326(2), G123-G130. Retrieved from [Link]
- LubioScience. (2024). Is Wnt3a an essential component in organoid culture? Retrieved from [Link]
- Wang, Y., et al. (2017). Optimizing Wnt-3a and R-spondin1 concentrations for stem cell renewal and differentiation in intestinal organoids using a gradient-forming microdevice. Lab on a Chip, 17(13), 2267-2280. Retrieved from [Link]
- Protocols.io. (2020). Isolating human intestinal crypts from biopsies for organoid generation. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Camara, O., et al. (2023). In-silico and in-vitro morphometric analysis of intestinal organoids. PLOS Computational Biology, 19(7), e1011295. Retrieved from [Link]
- Frontiers Media. (2022). Organoids in high-throughput and high-content screenings. Retrieved from [Link]
- Zietek, T., et al. (2020). Organoids to Study Intestinal Nutrient Transport, Drug Uptake and Metabolism – Update to the Human Model and Expansion of Applications. Frontiers in Bioengineering and Biotechnology, 8, 1059. Retrieved from [Link]
- Lamprecht, G., & Witte, V. (2019). GLP-2 Analogues as First Specific Treatment of Intestinal Failure. Visceral Medicine, 35(5), 292-296. Retrieved from [Link]
- Wikipedia. (n.d.). Glucagon-like peptide-2 receptor. Retrieved from [Link]
- Kim, T. H., & Shivdasani, R. A. (2023). The 3D Culturing of Organoids from Murine Intestinal Crypts and a Single Stem Cell for Organoid Research. Journal of Visualized Experiments, (194), e65191. Retrieved from [Link]
- Shi, X., et al. (2017). The CNS glucagon-like peptide-2 receptor in the control of energy balance and glucose homeostasis. American Journal of Physiology-Regulatory, Integrative and Comparative Physiology, 313(2), R123-R130. Retrieved from [Link]
- Thulesen, J., et al. (2025). (GLP-2) accelerates the growth of colonic neoplasms in mice. Gastroenterology. Retrieved from [Link]
- NHS Health Research Authority. (n.d.). Pathway for glucagon-like peptide 2 analogue. Retrieved from [Link]
- Drucker, D. J. (2017). GLP-2 receptor. Glucagon.com. Retrieved from [Link]
- Corning. (n.d.). A Novel Method for Generating Single, Intestinal Organoids for High Throughput Screening. Retrieved from [Link]
- Tsai, Y. H., & Drucker, D. J. (1997). Intestinal growth-promoting properties of glucagon-like peptide-2 in mice. American Journal of Physiology-Endocrinology and Metabolism, 273(1), E77-E84. Retrieved from [Link]

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- Grasset, E., et al. (2025). 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all. PLOS ONE, 20(1), e0315993. Retrieved from [Link]
- Sino Biological. (n.d.). Intestinal Organoids: Definition, Applications, Protocol, and Characterization. Retrieved from [Link]
- ResearchGate. (n.d.). Switching culture conditions from Wnt3a-conditioned medium to Wnt3a.... Retrieved from [Link]

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Sources

- 1. Frontiers | Gastrointestinal tract organoids as novel tools in drug discovery [frontiersin.org]
- 2. The 3D Culturing of Organoids from Murine Intestinal Crypts and a Single Stem Cell for Organoid Research [jove.com]
- 3. sinobiological.com [sinobiological.com]
- 4. m.youtube.com [m.youtube.com]
- 5. Glucagon-like peptide 2 is a potent growth factor for small intestine and colon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. news-medical.net [news-medical.net]
- 7. GLP-2 Analogues as First Specific Treatment of Intestinal Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Glucagon-Like Peptide-2 (GLP-2) Analogues in Patients With Short Bowel Syndrome Dependent on Parenteral Support: A Systematic Review and Meta-Analysis of Randomized Controlled Trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Identification of glucagon-like peptide-2 (GLP-2)-activated signaling pathways in baby hamster kidney fibroblasts expressing the rat GLP-2 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. glucagon.com [glucagon.com]

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- 11. Intestinal growth-promoting properties of glucagon-like peptide-2 in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. GLP-2 regulation of intestinal lipid handling - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Reactome | Glucagon-like receptor 2 binds GLP2 [reactome.org]
- 14. The CNS glucagon-like peptide-2 receptor in the control of energy balance and glucose homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. cincinnatichildrens.org [cincinnatichildrens.org]
- 16. stemcell.com [stemcell.com]
- 17. Isolation, Culture, and Maintenance of Mouse Intestinal Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 18. stemcell.com [stemcell.com]
- 19. Human Intestinal Organoid Culture Protocol | Bio-Techne [bio-techne.com]
- 20. Spatiotemporal Gradient and Instability of Wnt Induce Heterogeneous Growth and Differentiation of Human Intestinal Organoids - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Is Wnt3a an essential component in organoid culture? [lubio.ch]
- 22. Optimizing Wnt-3a and R-spondin1 concentrations for stem cell renewal and differentiation in intestinal organoids using a gradient-forming microdevice - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 23. moleculardevices.com [moleculardevices.com]
- 24. A pipeline for rapid, high-throughput imaging and quantitative analysis of human intestinal organoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. A pipeline for rapid, high-throughput imaging and quantitative analysis of human intestinal organoids | PLOS One [journals.plos.org]
- 26. researchgate.net [researchgate.net]
- 27. Quantifying Organoid Size and Counts: Solving a Common Issue using Automation | Oxford Optronix [oxford-optronix.com]
- 28. In-silico and in-vitro morphometric analysis of intestinal organoids - PMC [pmc.ncbi.nlm.nih.gov]
- 29. 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all - PMC [pmc.ncbi.nlm.nih.gov]
- 30. 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all | PLOS One [journals.plos.org]

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- 31. Protocol Guide: Immunofluorescent Staining of Whole-Mount Organoids using Antibodies [sigmaaldrich.com]
- 32. 3D fluorescence staining and confocal imaging of low amount of intestinal organoids (enteroids): Protocol accessible to all - PubMed [pubmed.ncbi.nlm.nih.gov]
- 33. Organoids to Study Intestinal Nutrient Transport, Drug Uptake and Metabolism – Update to the Human Model and Expansion of Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 34. Frontiers | Organoids in high-throughput and high-content screenings [frontiersin.org]
- 35. corning.com [corning.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Intestinal Organoid Cultures in GLP-2 Studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612670/docs#application-notes-and-protocols-for-intestinal-organoid-cultures-in-glp-2-studies]

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